

Application Notes and Protocols for the Synthesis of 4'-Deoxy-xylo-uridine

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Compound of Interest

Compound Name: 4-Deoxy-xylo-uridine

Cat. No.: B15588123

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Audience: Researchers, scientists, and drug development professionals.

Introduction

4'-Deoxy-xylo-uridine is a synthetic nucleoside analog characterized by the absence of a hydroxyl group at the 4' position of the xylofuranose sugar moiety. This structural modification can impart unique chemical and biological properties, making it a molecule of interest in the development of novel therapeutic agents and biochemical probes. The xylo-configuration, an epimer of the natural ribose, already alters the conformational preferences of the sugar ring, which can affect how the nucleoside is recognized by enzymes. The additional removal of the 4'-hydroxyl group further modifies its properties, potentially leading to increased metabolic stability or altered biological activity. This document provides a detailed, multi-step protocol for the chemical synthesis of 4'-Deoxy-xylo-uridine, based on established methodologies for nucleoside synthesis and deoxygenation.

Overall Synthetic Strategy

The synthesis of 4'-Deoxy-xylo-uridine can be approached through a multi-step pathway commencing with a suitably protected xylofuranose derivative. This is followed by glycosylation with uracil, selective protection of the hydroxyl groups, deoxygenation of the 4'-position, and

final deprotection to yield the target compound. The key transformation is the deoxygenation of the 4'-hydroxyl group, which can be effectively achieved using a Barton-McCombie radical deoxygenation reaction.

Experimental Protocols

Part 1: Synthesis of 1- β -D-Xylofuranosyluracil (xylo-Uridine)

This part describes the synthesis of the key intermediate, xylo-uridine, starting from D-xylose.

Step 1.1: Synthesis of 1-O-acetyl-2,3,5-tri-O-benzoyl- α -D-xylofuranose

- D-xylose is first converted to methyl-D-xylopyranoside, which is then transformed into the furanose form and subsequently benzoylated and acetylated.
- To a solution of D-xylose in methanol, add a catalytic amount of acid and reflux to form the methyl xylopyranoside.
- The pyranoside is then treated with benzoyl chloride in pyridine to protect the hydroxyl groups.
- The anomeric methyl group is replaced by an acetyl group by treatment with acetic anhydride and a Lewis acid catalyst to yield 1-O-acetyl-2,3,5-tri-O-benzoyl- α -D-xylofuranose.

Step 1.2: Glycosylation of Uracil

- Uracil is silylated to increase its nucleophilicity. Suspend uracil in hexamethyldisilazane (HMDS) and add a catalytic amount of ammonium sulfate. Reflux the mixture until the solution becomes clear. Remove the excess HMDS under reduced pressure to obtain silylated uracil.
- Dissolve the protected xylofuranose from Step 1.1 in anhydrous acetonitrile.
- Add the silylated uracil to the solution, followed by a Lewis acid catalyst such as stannic chloride (SnCl_4) at 0 °C.

- Stir the reaction mixture at room temperature until the starting materials are consumed (monitor by TLC).
- Quench the reaction with a saturated aqueous solution of sodium bicarbonate and extract the product with an organic solvent (e.g., dichloromethane).
- Purify the crude product by silica gel chromatography to obtain 1-(2,3,5-tri-O-benzoyl- β -D-xylofuranosyl)uracil.

Step 1.3: Deprotection to xylo-Uridine

- Dissolve the protected nucleoside from Step 1.2 in a solution of sodium methoxide in methanol.
- Stir the mixture at room temperature until the deprotection is complete (monitor by TLC).
- Neutralize the reaction with an acidic resin or by adding acetic acid.
- Filter the mixture and concentrate the filtrate under reduced pressure.
- Purify the residue by recrystallization or silica gel chromatography to afford pure xylo-uridine.

Part 2: Synthesis of 4'-Deoxy-xylo-uridine

This part outlines the selective protection, deoxygenation, and final deprotection to obtain the target molecule.

Step 2.1: Selective Protection of 2',3'- and 5'-Hydroxyl Groups

- To a solution of xylo-uridine in anhydrous pyridine, add 1.1 equivalents of tert-butyldiphenylsilyl chloride (TBDPSCI) at 0 °C to selectively protect the primary 5'-hydroxyl group. Stir the reaction at room temperature overnight.
- After completion, quench the reaction with methanol and remove the solvent under reduced pressure. Purify the 5'-O-TBDPS-xylo-uridine by silica gel chromatography.
- Dissolve the 5'-protected nucleoside in a mixture of acetone and 2,2-dimethoxypropane. Add a catalytic amount of p-toluenesulfonic acid and stir at room temperature to form the 2',3'-

acetone.

- Neutralize the reaction with triethylamine, concentrate the mixture, and purify the product by silica gel chromatography to yield 2',3'-O-isopropylidene-5'-O-TBDPS-xylo-uridine.

Step 2.2: 4'-Deoxygenation via Barton-McCombie Reaction

- To a solution of the protected xylo-uridine from Step 2.1 in anhydrous dichloromethane, add N,N'-thiocarbonyldiimidazole. Stir the mixture at room temperature until the formation of the 4'-thiocarbonyl derivative is complete (monitor by TLC).
- Remove the solvent and purify the thiocarbonyl intermediate by silica gel chromatography.
- Dissolve the purified intermediate in anhydrous toluene. Add tributyltin hydride (Bu_3SnH) and a catalytic amount of azobisisobutyronitrile (AIBN).
- Heat the reaction mixture to reflux (around 80-90 °C) under an inert atmosphere for several hours.
- Cool the reaction mixture and remove the toluene under reduced pressure.
- The crude product containing tin byproducts can be purified by treatment with a solution of potassium fluoride followed by filtration and silica gel chromatography to yield the protected 4'-deoxy-xylo-uridine.

Step 2.3: Final Deprotection

- To remove the TBDPS group, dissolve the protected 4'-deoxy nucleoside in tetrahydrofuran (THF) and add a solution of tetrabutylammonium fluoride (TBAF) (1M in THF). Stir at room temperature until the desilylation is complete.
- To remove the acetonide group, treat the product from the previous step with an aqueous solution of trifluoroacetic acid (TFA) (e.g., 80% aqueous TFA) at room temperature.
- After the reaction is complete, neutralize the acid and concentrate the solution.
- Purify the final product, 4'-Deoxy-xylo-uridine, by reverse-phase HPLC or silica gel chromatography.

Data Presentation

Step	Starting Material	Reagents and Conditions	Product	Expected Yield (%)
1.2	1-O-acetyl-2,3,5-tri-O-benzoyl- α -D-xylofuranose, Silylated Uracil	SnCl ₄ , Acetonitrile, RT	1-(2,3,5-tri-O-benzoyl- β -D-xylofuranosyl)uracil	70-80
1.3	1-(2,3,5-tri-O-benzoyl- β -D-xylofuranosyl)uracil	NaOMe, Methanol, RT	xylo-Uridine	85-95
2.1	xylo-Uridine	1. TBDPSCI, Pyridine; 2. 2,2-dimethoxypropane, p-TSA, Acetone	2',3'-O-isopropylidene-5'-O-TBDPS-xylo-uridine	60-70 (over 2 steps)
2.2	2',3'-O-isopropylidene-5'-O-TBDPS-xylo-uridine	1. N,N'-thiocarbonyldiimidazole; 2. Bu ₃ SnH, AIBN, Toluene, Reflux	Protected 4'-Deoxy-xylo-uridine	50-60
2.3	Protected 4'-Deoxy-xylo-uridine	1. TBAF, THF; 2. 80% aq. TFA	4'-Deoxy-xylo-uridine	70-80 (over 2 steps)

Visualizations

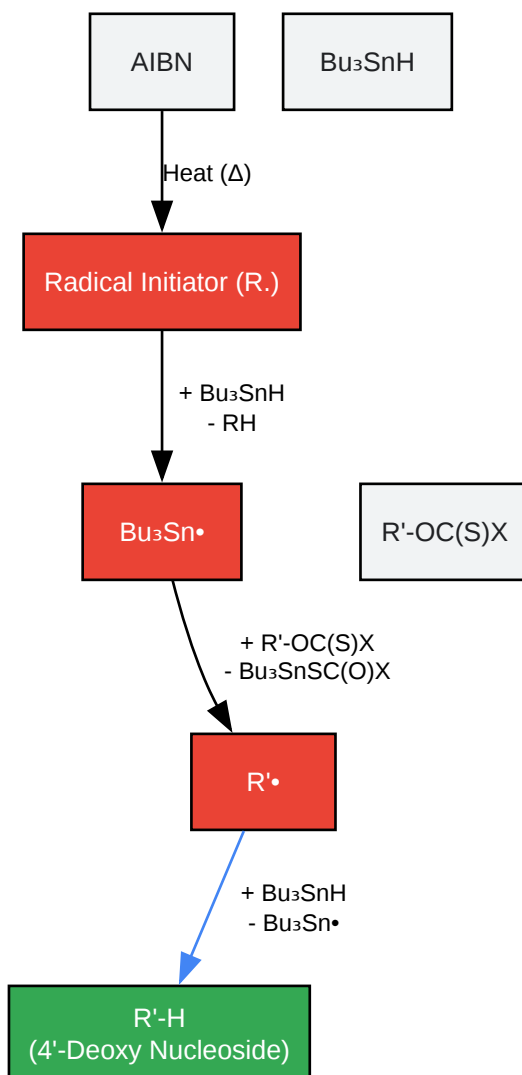
Synthetic Workflow for 4'-Deoxy-xylo-uridine



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Caption: Synthetic route for 4'-Deoxy-xylo-uridine.

Barton-McCombie Deoxygenation Cycle



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Caption: Radical mechanism of the Barton-McCombie deoxygenation.

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